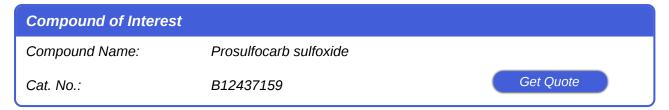


Prosulfocarb Sulfoxide: A Comprehensive Toxicological Profile

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Prosulfocarb, a thiocarbamate herbicide, is metabolized in plants and soil to various transformation products, with **prosulfocarb sulfoxide** being a key metabolite. Understanding the toxicological profile of this sulfoxide is crucial for a comprehensive assessment of the environmental and human health risks associated with the use of prosulfocarb. This technical guide provides a detailed overview of the available toxicological data, experimental methodologies, and metabolic pathways related to **prosulfocarb sulfoxide**. It is important to note that while data on the parent compound, prosulfocarb, is more extensive, this document focuses specifically on the sulfoxide metabolite, highlighting areas where data is available and where significant data gaps exist.

Physicochemical Properties

A summary of the available physicochemical properties of **prosulfocarb sulfoxide** is presented in Table 1.

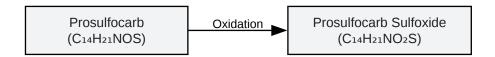
Table 1: Physicochemical Properties of **Prosulfocarb Sulfoxide**



Property	Value	Reference
Chemical Name	S-Benzyl N,N- dipropylcarbamothioate S- oxide	
CAS Number	51954-81-5	_
Molecular Formula	C14H21NO2S	_
Molecular Weight	267.39 g/mol	
Appearance	Colorless liquid	[1]
Solubility	Soluble in chloroform or acetonitrile	[1]

Metabolic Pathway

Prosulfocarb is metabolized to **prosulfocarb sulfoxide** through an oxidation reaction. This is a primary transformation step in the degradation of the parent compound in biological systems and the environment.



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Metabolic conversion of prosulfocarb to its sulfoxide.

Toxicological Data

The available toxicological data for **prosulfocarb sulfoxide** is limited. Much of the regulatory assessment relies on the toxicological profile of the parent compound, prosulfocarb. The known quantitative data for the sulfoxide metabolite are summarized in the following tables.

Acute Toxicity

There is a significant lack of data regarding the acute mammalian toxicity of **prosulfocarb** sulfoxide.



Table 2: Acute Ecotoxicity of Prosulfocarb Sulfoxide

Test Organism	Endpoint	Value (mg/L)	Classification	Reference
Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	11.0	Slightly toxic	[2]
Daphnia magna	48-hour EC50	4.1	Moderately toxic	[2]

Repeated Dose Toxicity

No studies on the subchronic or chronic toxicity of **prosulfocarb sulfoxide** in mammals were identified in the public domain.

Genotoxicity

No specific genotoxicity studies (e.g., Ames test, chromosome aberration assay, in vivo micronucleus test) for **prosulfocarb sulfoxide** were found. Regulatory assessments often rely on the genotoxicity data of the parent compound, prosulfocarb, which has generally been found to be non-genotoxic.

Carcinogenicity

No carcinogenicity studies have been conducted on **prosulfocarb sulfoxide**. Prosulfocarb, the parent compound, is not considered to be carcinogenic.

Reproductive and Developmental Toxicity

There is no available data on the reproductive or developmental toxicity of **prosulfocarb sulfoxide**. Studies on the parent compound, prosulfocarb, have not indicated significant reproductive or developmental effects.

Neurotoxicity

Specific neurotoxicity studies on **prosulfocarb sulfoxide** are not available. Prosulfocarb did not show potential for acute delayed neurotoxicity in hens, although reduced motor activity was observed in rats at high doses.[2]



Dermal and Eye Irritation/Sensitization

No specific studies on the dermal or eye irritation potential, or the skin sensitization properties of **prosulfocarb sulfoxide** were found.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **prosulfocarb sulfoxide** are not publicly available. However, such studies would typically follow internationally recognized guidelines, such as those established by the Organisation for Economic Cooperation and Development (OECD). The following sections describe the general methodologies for key toxicological endpoints.

Acute Oral Toxicity (OECD 423)

The acute oral toxicity would be assessed using a method like the Acute Toxic Class Method (OECD 423).



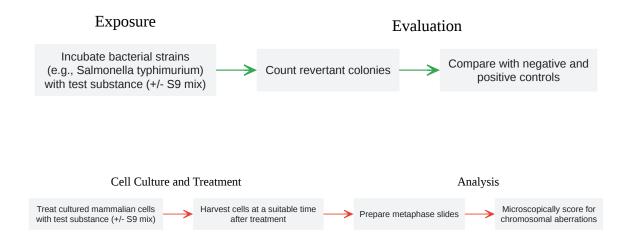
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General workflow for an acute oral toxicity study.

Genotoxicity: Bacterial Reverse Mutation Test (Ames Test - OECD 471)

This test assesses the potential of a substance to induce gene mutations.





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References

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